

Furfuryl mercaptan CAS 98-02-2 research

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Compound of Interest		
Compound Name:	Furfuryl mercaptan	
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An In-depth Technical Guide to **Furfuryl Mercaptan** (CAS 98-02-2)

Introduction

Furfuryl mercaptan, also known as 2-furanmethanethiol, is a volatile organic compound with the CAS registry number 98-02-2.[1][2] It is a furan derivative containing a thiol (mercaptan) functional group.[3] This compound is a colorless to pale yellow liquid, which may develop a yellow hue after prolonged exposure to air.[1][2][3] While it possesses a strong, often described as unpleasant, odor in its concentrated form, upon dilution it is renowned for its characteristic aroma of roasted coffee.[1][4][5] This distinct aromatic profile makes it a highly valued ingredient in the flavor and fragrance industries.[2][3]

The compound is a key component of coffee's aroma, formed naturally during the roasting process through the Maillard reaction between sugars and amino acids.[1][4][6] It is also found in other cooked or roasted foods like beef, pork, chicken, and popcorn.[4][7] This guide provides a comprehensive technical overview of **furfuryl mercaptan**, covering its chemical properties, synthesis protocols, applications, stability, and safety data, intended for researchers, scientists, and professionals in drug development and chemical industries.

Physical and Chemical Properties

Furfuryl mercaptan is sparingly soluble in water but miscible with most organic solvents and oils.[1][8] Its key physical and chemical properties are summarized in the table below.



Property	Value	References
CAS Number	98-02-2	[1][2][3][5][7][8][9][10][11][12] [13][14][15][16][17]
Molecular Formula	C ₅ H ₆ OS	[1][2][3][18]
Molecular Weight	114.17 g/mol	
Appearance	Colorless to pale yellow/light orange oily liquid	[1][2][3][5][8][9][15]
Odor	Strong, sulfurous, roasted coffee-like at low concentrations	[1][3][4][5][8][9]
Boiling Point	155 °C (at 760 mmHg)	[8][15][16]
Flash Point	45 °C (113 °F) - Closed Cup	[8][10][15]
Density	1.132 g/mL at 25 °C	[5][16]
Specific Gravity	1.125 - 1.135 at 20/25 °C	[8][9]
Refractive Index	1.531 at 20 °C	[5][16]
Solubility	Insoluble in water; soluble in oils; miscible in ethanol	[1][8]
FEMA Number	2493	[7][8][9][11][13]

Synthesis and Experimental Protocols

Several methods for the synthesis of **furfuryl mercaptan** have been reported. The most common routes involve starting from furfuryl alcohol, furfural, or furfuryl chloride.[1][19]

Synthesis from Furfuryl Alcohol and Thiourea

This method avoids the use of unstable furfuryl halides and is considered a reliable procedure. [19] The reaction proceeds by forming an S-furfurylisothiouronium salt intermediate, which is then cleaved by hydrolysis to yield the mercaptan.[5][16]

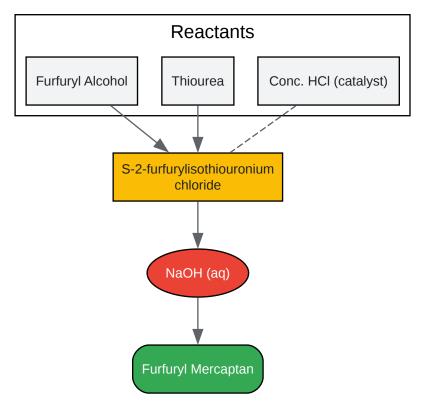


Experimental Protocol:

- Step 1: Formation of S-2-furfurylisothiouronium salt
 - In a 3-liter round-bottomed flask equipped for operation in a fume hood, place 380 g (5 moles) of thiourea, 500 ml of water, and 400 ml of concentrated hydrochloric acid (12.5 N).
 [19]
 - Gently heat the mixture to dissolve the solid, then cool the solution to 30°C.[19]
 - Add 490 g (5 moles) of furfuryl alcohol to the reaction mixture.
 - Maintain the reaction temperature below 70°C, cooling if necessary, for approximately 2 hours, or until the mixture becomes homogeneous. Allow the mixture to stand overnight at room temperature.[20]
- Step 2: Hydrolysis and Isolation of Furfuryl Mercaptan
 - Pour a solution of 225 g of sodium hydroxide in 250 ml of water into the reaction mixture. A
 heavy brown oil, consisting of the partially decomposed intermediate, will separate.[19]
 - Quickly fit the flask with a steam-inlet tube and a condenser.[19]
 - Perform steam distillation until the distillate no longer contains oily drops.[19][20]
 - Separate the mercaptan from the aqueous phase using a separatory funnel.[19]
 - Dry the product with calcium chloride. The expected yield is 313–340 g (55–60%).[19] The resulting furfuryl mercaptan is of high purity but can be further purified by distillation under a nitrogen atmosphere.[19]



Synthesis from Furfuryl Alcohol



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Caption: Synthesis from Furfuryl Alcohol.

Alternative Synthesis Routes

Other notable methods for producing furfuryl mercaptan include:

- From Furfural: This process involves reacting furfural with an alkali or ammonium hydrosulfide (e.g., NaSH) to form difurfuryl disulfide, which is then reduced to **furfuryl mercaptan** using a reducing agent like zinc dust.[1][19][21]
- From Furfuryl Chloride: Furfuryl chloride can be reacted with thiourea to form the same
 isothiouronium intermediate as in the furfuryl alcohol method, followed by decomposition to
 yield the mercaptan.[1][5][19] However, this method is less favored due to the instability of
 furfuryl halides.[19]



Route 1 Furfural Ammonium Hydrosulfide Difurfuryl Disulfide Reduction (e.g., Zn dust) Reduction Furfuryl Mercaptan

Alternative Synthesis Routes

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Caption: Alternative Synthesis Routes.

Applications

The primary application of furfuryl mercaptan is as a potent flavoring and aroma agent.[1][2]

- Flavor Industry: It is a critical component for creating authentic roasted coffee flavors in
 products like coffee essences, instant coffee, baked goods, and confectionery.[3] It is also
 used to impart savory, meaty, and roasted notes in applications for cocoa, chocolate, and
 roasted beef.[2][7] Normal use levels in finished consumer products are very low, typically
 ranging from 0.0001 to 0.5 ppm.[7][9]
- Fragrance Industry: In perfumery, it is used to introduce warm, roasted, or smoky notes in fine fragrances and other scented products.[3]



 Research and Development: The compound serves as a reference standard in analytical chemistry for studying the complex aroma profiles of roasted foods and beverages.[3] It has also been used as a starting material for the synthesis of other heterocyclic compounds with potential biological activity.[22]

Stability and Degradation

Furfuryl mercaptan is a volatile compound susceptible to degradation, particularly through oxidation.[12]

- Oxidative Instability: As a thiol, it can be oxidized when exposed to air and oxidizing agents, which can alter its aroma profile.[12] Studies have shown it degrades readily under Fenton-type reaction conditions (involving hydrogen peroxide and iron ions), with up to 90% degradation observed within one hour at 37°C.[1][23][24][25] The primary volatile degradation products are dimers, with difurfuryl disulfide being the major compound.[23][25]
- Polymerization: The compound is known to polymerize when heated in the presence of mineral acids, affecting its stability.[1][5]
- Storage: To maintain its integrity, it should be stored in tightly sealed containers in a cool, dry, well-ventilated area, away from light, heat, and ignition sources.[8][10][12][15]

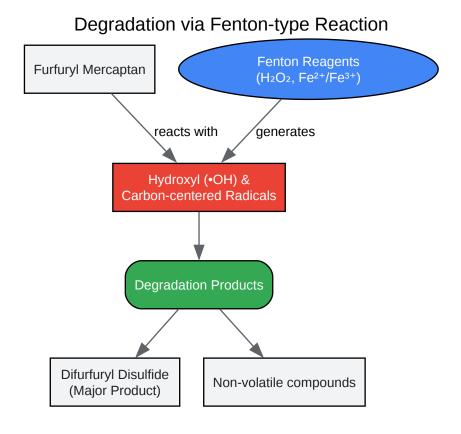
Experimental Protocol: Degradation in a Fenton-type Model System

This protocol outlines a method to study the stability of **furfuryl mercaptan** under oxidative stress.

- Preparation of Model System: Prepare an aqueous solution at a pH of approximately 5.5.[23]
- Introduction of Reagents: To induce a Fenton-type reaction, add hydrogen peroxide, an iron salt (e.g., FeCl₃), and a reducing agent like ascorbic acid to the **furfuryl mercaptan** solution. [23][25]
- Incubation: Incubate the samples at a controlled temperature (e.g., 22°C or 37°C) for a specific time period (e.g., 1 hour).[23][24]
- · Quantification of Degradation:



- Stop the reaction and add an internal standard (e.g., benzyl mercaptan).[23]
- Extract the neutral compounds with a solvent like diethyl ether. [23]
- Analyze the concentration of the remaining furfuryl mercaptan using Gas
 Chromatography-Flame Ionization Detection (GC-FID).[23]
- Identification of Products: Analyze the reaction mixture using Gas Chromatography-Mass Spectrometry (GC-MS) to identify volatile degradation products and Electron Paramagnetic Resonance (EPR) spectroscopy with spin traps to detect radical intermediates.[23][25]



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Caption: Degradation via Fenton-type Reaction.

Toxicology and Safety

The toxicological properties of **furfuryl mercaptan** have not been fully investigated, but available data indicate it should be handled with care.[10] It is classified as a flammable liquid and is considered toxic if swallowed, inhaled, or in contact with skin.[26]



Parameter	Data	References
Acute Toxicity	LD50 Intraperitoneal (Mouse): 100 mg/kg	[15][26][27]
Reproductive Effects	TDLo Oral (Rat): 1260 mg/kg (42-day male)	[26]
Potential Health Effects	Eye, skin, and respiratory tract irritation. Ingestion may cause GI irritation, nausea, headache. Vapors may cause dizziness.	[10]
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65.	[10]
RTECS Number	LU2100000	[9][15][26][27]

Handling and Safety Precautions

Proper handling and storage procedures are essential when working with **furfuryl mercaptan** due to its flammability, toxicity, and strong odor.



Precaution	Description	References
Hazard Classifications	Flammable Liquid (Category 3)	[26]
Engineering Controls	Use in a well-ventilated area or under a fume hood. Ensure eyewash stations and safety showers are nearby.	[10][28]
Personal Protective Equipment (PPE)	Wear chemical safety goggles, appropriate protective gloves and clothing, and a NIOSH/MSHA-approved respirator if ventilation is inadequate.	[10][28][29]
Handling	Ground and bond containers when transferring. Use spark-proof tools and explosion-proof equipment. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation.	[10][28][30]
Storage	Store in a cool, dry, well-ventilated flammables area away from heat, sparks, open flames, and incompatible materials. Keep containers tightly closed.	[3][10][12][15][28][30][31]
Incompatible Materials	Strong oxidizing agents, bases, metals, reducing agents.	[10][18][28]
Spill Response	Remove all ignition sources. Absorb spill with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Use spark-proof tools.	[10][28][31]







Hazardous Decomposition Products Carbon monoxide, carbon dioxide, oxides of sulfur, hydrogen sulfide.

[10][18][28]

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